

Phenalene in the Cosmos: A Technical Guide to its Interstellar Chemistry

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Abstract

Recent advancements in astrochemistry have identified **phenalene** ($C_{13}H_{10}$), a polycyclic aromatic hydrocarbon (PAH), as a significant molecule in the interstellar medium (ISM). This technical guide provides a comprehensive overview of **phenalene**'s role in interstellar chemistry, detailing its detection, formation pathways, and potential implications for the molecular evolution of the cosmos. Quantitative data are presented in structured tables, key experimental methodologies are described in detail, and logical relationships in its chemical evolution are visualized through diagrams.

Introduction: The Significance of Phenalene in Astrochemistry

Polycyclic aromatic hydrocarbons are the most abundant large carbon-based molecular species in the interstellar medium, responsible for prominent infrared emission features observed in many astronomical sources.^[1] The recent discovery of **phenalene** in the Taurus Molecular Cloud (TMC-1) has provided a new piece in the complex puzzle of PAH chemistry in space.^{[2][3]} As a three-ring PAH, **phenalene** serves as a crucial intermediate in understanding the formation of larger, more complex organic molecules that could be precursors to prebiotic compounds.^{[4][5][6]} Its presence in cold, dark clouds challenges existing models of interstellar chemistry and points to rich and ongoing chemical processes.^{[1][2]}

Interstellar Detection of Phenalene

Phenalene was discovered in the interstellar medium as part of the QUIJOTE (Q-band Ultrasensitive Inspection of an Unbiased Target for O-bearing Molecules) line survey targeting the TMC-1 cold dark cloud.[2][7] The detection was based on the observation of 71 distinct rotational transitions of the molecule.[7]

Observational Data

The observational data for the detection of **phenalene** in TMC-1 is summarized in the table below. This data was collected using the Yebes 40m telescope.[8]

Parameter	Value	Source
Telescope	Yebes 40m	[8]
Line Survey	QUIJOTE	[2][7]
Source	Taurus Molecular Cloud (TMC-1)	[2][3]
Column Density	$(2.8 \pm 1.6) \times 10^{13} \text{ cm}^{-2}$	[2][7]
Rotational Temperature	$7.9 \pm 1.2 \text{ K}$	[9]
Number of Detected Transitions	267 (corresponding to 71 independent frequencies)	[7]

Experimental Protocol: Astronomical Observation

The detection of **phenalene** in TMC-1 was achieved through radio astronomical observations using the frequency-switching technique. A detailed description of the experimental setup is provided below:

- **Telescope:** The Yebes 40m radio telescope was utilized for the observations.[8]
- **Receiver:** The observations were performed in the Q-band (31.0–50.3 GHz).[8] The receiver temperatures are 16 K at 32 GHz and 30 K at 50 GHz.[9]

- Spectrometer: Fast Fourier Transform Spectrometers (FFTS) with a spectral resolution of 38.15 kHz were used.[9]
- Observing Mode: All observations were conducted in the frequency-switching observing mode with a frequency throw of either 8 or 10 MHz.[9]
- Total Observing Time: The total on-source observing time for the QUIJOTE line survey is 1509.2 hours.[9]
- Data Analysis: The identification of **phenalene** was confirmed by matching the observed rotational transition frequencies with those obtained from quantum chemical calculations and subsequent laboratory microwave spectroscopy.[2]

Formation Pathways of Interstellar Phenalene

The formation of PAHs like **phenalene** in the cold and shielded environments of dark clouds is a subject of active research.[2] Two primary mechanisms have been proposed: the "bottom-up" and "top-down" approaches.[2]

- Bottom-up Mechanism: In this scenario, smaller hydrocarbon molecules react to build up larger and more complex PAHs.[2]
- Top-down Mechanism: This pathway suggests that smaller PAHs are formed from the fragmentation of larger, multi-ringed PAHs.[2][10]

Current evidence for **phenalene** in TMC-1 suggests that ion-molecule chemistry could play a more significant role than previously anticipated.

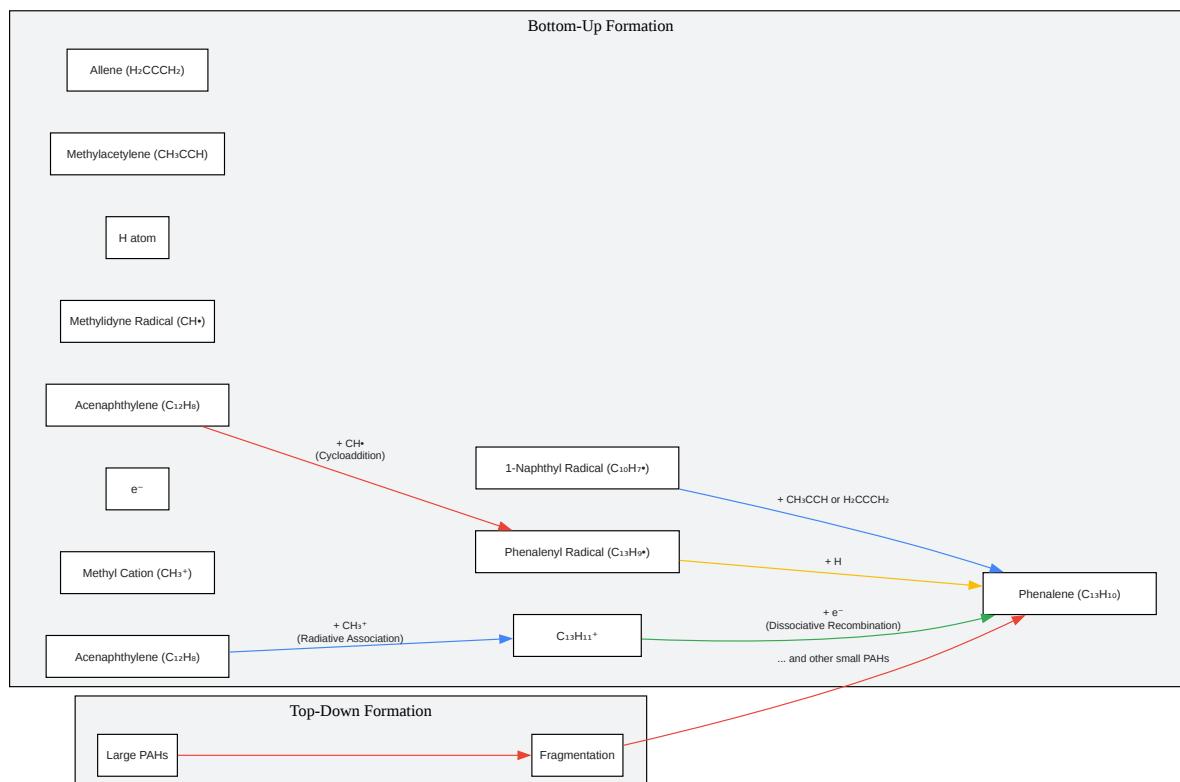
Proposed Formation Reactions

Several specific reactions have been proposed for the formation of **phenalene** and its radical in interstellar and combustion environments.

A promising pathway for interstellar **phenalene** formation involves the reaction of acenaphthylene ($C_{12}H_8$) with the methyl cation (CH_3^+). This is an exothermic and barrierless reaction that proceeds via radiative association, followed by dissociative recombination to form **phenalene**.

Another proposed mechanism involves the conversion of a five-membered ring on a PAH to a six-membered ring. The reaction of acenaphthylene with the methylidyne radical (CH) via a cycloaddition mechanism has been shown to form the phenalenyl radical ($C_{13}H_9\cdot$).^{[4][5][6]} This can then be hydrogenated to form **phenalene**.

The reaction of the 1-naphthyl radical ($C_{10}H_7\cdot$) with methylacetylene (CH_3CCH) or allene (H_2CCCH_2) has also been proposed as a facile route to **1H-phenalene** under conditions prevalent in carbon-rich circumstellar environments.^[11]



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Caption: Proposed formation pathways for interstellar **phenalene**.

Experimental Protocol: Laboratory Synthesis of Phenalene

To confirm the astronomical detection, **phenalene** was synthesized in the laboratory for microwave spectroscopy analysis. The synthesis was carried out in three steps starting from 3-(naphthalen-1-yl)propanoic acid.

A detailed experimental protocol for a similar synthesis is described below, based on established organic chemistry methods:

- Step 1: Cyclization to form Phenalenone. 3-(naphthalen-1-yl)propanoic acid is treated with a strong acid, such as polyphosphoric acid, and heated to induce an intramolecular Friedel-Crafts acylation, resulting in the formation of phenalenone.
- Step 2: Reduction of the Ketone. The phenalenone is then reduced to the corresponding alcohol, 1-phenalenol, using a reducing agent like sodium borohydride.
- Step 3: Dehydration to form **Phenalene**. The final step involves the dehydration of 1-phenalenol to yield **1H-phenalene**. This can be achieved by heating the alcohol with a dehydrating agent, such as p-toluenesulfonic acid.



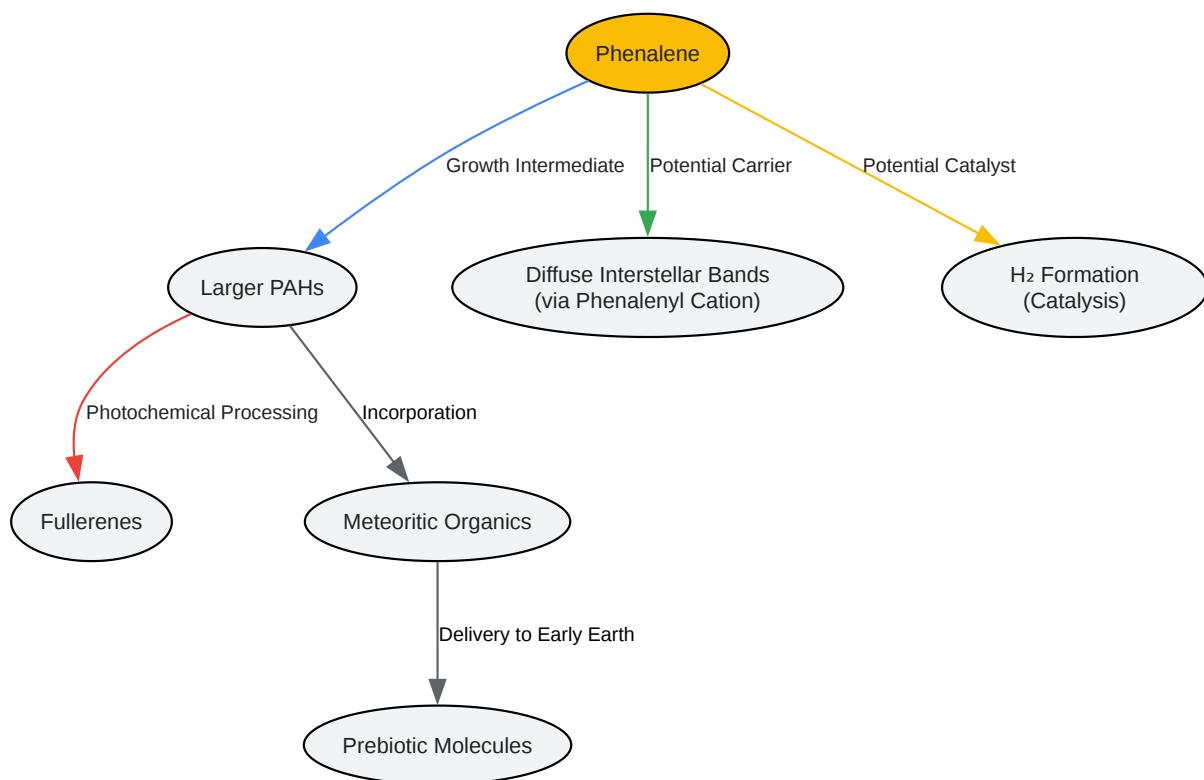
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Caption: Laboratory synthesis workflow for **phenalene**.

Phenalene's Role in Interstellar Chemistry and Beyond

The detection of **phenalene** in a cold dark cloud has significant implications for our understanding of interstellar chemistry.

- **Growth of Larger PAHs:** **Phenalene** and its radical are considered key intermediates in the growth of larger, more complex PAHs.^{[4][5][6]} The conversion of a five-membered ring to a six-membered ring via the phenalenyl radical is a crucial step in building larger aromatic systems.^{[4][6]}
- **Formation of Fullerenes:** There is experimental evidence that large PAHs can be photochemically processed to form fullerenes like C₆₀.^[10] While a direct link from **phenalene** is not established, it is part of the family of molecules that can lead to these complex structures.
- **Diffuse Interstellar Bands (DIBs):** Cations of PAHs are considered strong candidates for the carriers of the diffuse interstellar bands, which are a series of absorption features seen in the spectra of distant stars.^{[12][13][14][15][16]} The phenalenyl cation is a plausible candidate for some of these enigmatic features.^[13]
- **Catalysis of H₂ Formation:** PAHs, including those with imperfect aromatic systems like **phenalene**, have been investigated as potential catalysts for the formation of molecular hydrogen (H₂), the most abundant molecule in the universe.^[17]
- **Prebiotic Chemistry:** The presence of complex organic molecules like **phenalene** in the ISM and in meteorites suggests that the raw ingredients for life could be widespread in the cosmos.^{[18][19]}



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Caption: The interconnected role of **phenalene** in interstellar chemistry.

Future Directions

The discovery of interstellar **phenalene** opens up several avenues for future research:

- Search for other PAHs: Targeted searches for other related PAHs in TMC-1 and other interstellar environments will help to build a more complete picture of interstellar carbon chemistry.
- Refining Formation Models: Further theoretical and experimental studies are needed to refine the models of **phenalene** formation and destruction in interstellar conditions.
- Spectroscopic Studies: Laboratory spectroscopic studies of **phenalene** and its cation under astrophysically relevant conditions are crucial for interpreting astronomical observations and

searching for its spectral signatures in other cosmic sources.

- Analysis of Meteoritic Samples: Continued analysis of organic matter in meteorites may reveal the presence of **phenalene** and its derivatives, providing a tangible link between interstellar chemistry and the materials that formed our solar system.[18][20][21]

Conclusion

Phenalene has emerged as a key molecule in the study of interstellar chemistry. Its detection in a cold dark cloud provides strong evidence for the in-situ formation of complex organic molecules in such environments. Understanding the chemistry of **phenalene** is not only crucial for unraveling the complexities of the interstellar medium but also for shedding light on the origins of the chemical building blocks of life. This guide has provided a technical overview of the current knowledge, from its detection and formation to its broader role in the cosmos, serving as a valuable resource for researchers in astrochemistry, organic chemistry, and related fields.

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